

Personal protective equipment for handling 2-Methyloctacosane

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Compound of Interest

Compound Name: 2-Methyloctacosane

Cat. No.: B072815

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Essential Safety and Handling Guide for 2-Methyloctacosane

For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for the handling and disposal of **2-Methyloctacosane**, a long-chain branched alkane.

Chemical and Physical Properties

2-Methyloctacosane is a saturated hydrocarbon.^[1] At room temperature, it exists as a colorless, odorless solid.^[1] It possesses low volatility and is very hydrophobic, meaning it is practically insoluble in water but soluble in organic solvents.^{[1][2]}

Property	Value	Source
Molecular Formula	C ₂₉ H ₆₀	[3][4]
Molecular Weight	408.79 g/mol	[2]
Melting Point	43.7 °C (estimate)	[3]
Boiling Point	413.9 °C at 760 mmHg	[3]
Flash Point	158.8 °C	[3]
Vapor Pressure	1.11E-06 mmHg at 25°C	[3]
Density	0.805 g/cm ³	[3]

Hazard Identification and Personal Protective Equipment (PPE)

While specific toxicity data for **2-Methyloctacosane** is limited, the primary hazards associated with long-chain alkanes are generally low.[5] However, adherence to standard laboratory safety protocols is crucial. The following personal protective equipment is recommended to minimize exposure and ensure safety.

Recommended Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Standard
Eye/Face Protection	Tightly fitting safety goggles with side-shields.	EN 166 (EU) or NIOSH (US) approved.[5]
Skin Protection	Impervious, flame-retardant clothing or lab coat. Chemical-resistant gloves (e.g., nitrile).	Appropriate for the tasks being performed.
Respiratory Protection	Generally not required under normal use with adequate ventilation. If dust or aerosols are generated, or if exposure limits are exceeded, a full-face respirator is recommended.	NIOSH approved.[5]

Operational Plan: Handling and Storage

Handling:

- Handle in a well-ventilated area to avoid the formation of dust.[6]
- Avoid contact with skin and eyes.[6]
- Take precautionary measures against static discharge.[7]
- Use non-sparking tools.[6]
- Wash hands thoroughly after handling.

Storage:

- Store in a cool, dry, and well-ventilated place.[7]
- Keep containers tightly closed when not in use.[7]
- Store away from strong oxidizing agents.[8]

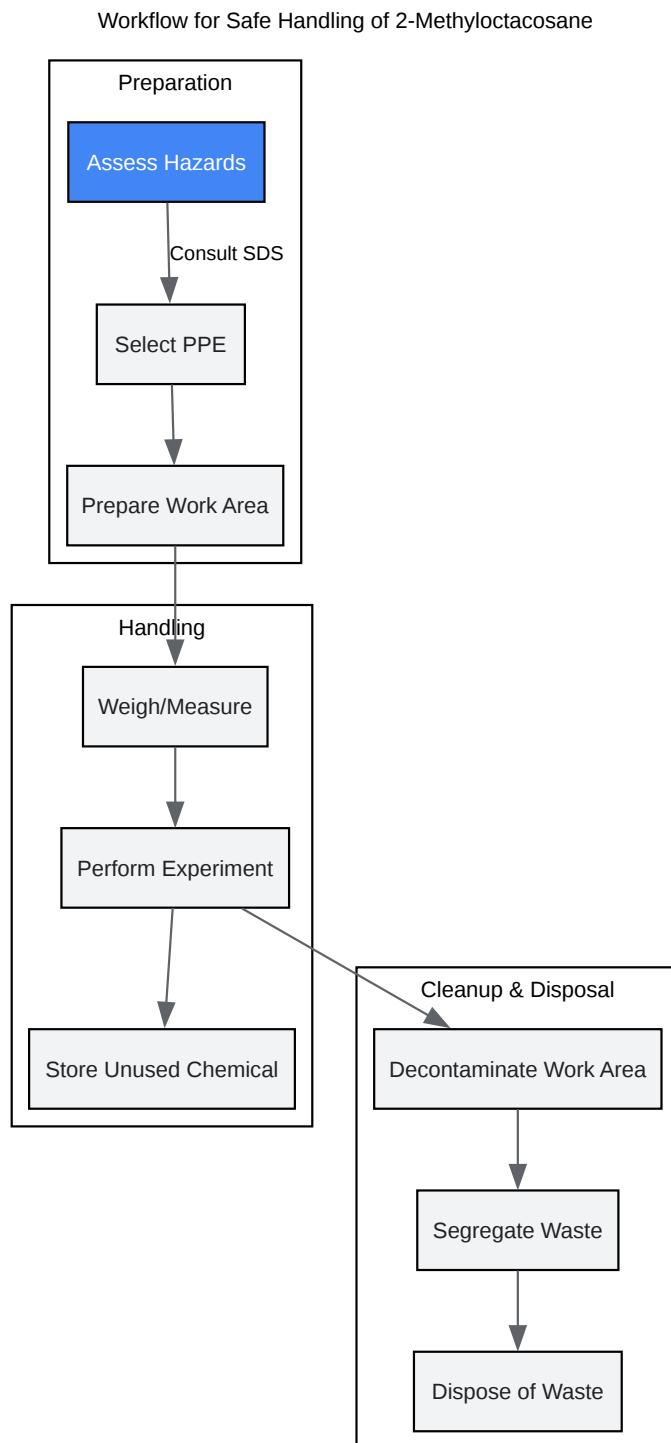
First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen.
Skin Contact	Remove contaminated clothing immediately. Wash the affected area with soap and plenty of water.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Do NOT induce vomiting. Rinse mouth with water and consult a physician.

Disposal Plan

Dispose of **2-Methyloctacosane** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the chemical to enter drains.^[6] Waste should be collected in suitable, closed containers for disposal.^[6]

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **2-Methyloctacosane**.

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